

Solubility of tributylphenol in organic solvents

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Compound of Interest

Compound Name: Tributylphenol

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An In-depth Technical Guide on the Solubility of 2,4,6-Tri-tert-butylphenol in Organic Solvents

For the Attention of: Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide provides a comprehensive overview of the solubility of 2,4,6-tri-tert-butylphenol, a sterically hindered phenolic compound. Due to its antioxidant properties, it finds applications in various industrial sectors. Understanding its solubility is crucial for its application in formulation, synthesis, and various analytical procedures. This document compiles available solubility data, details standardized experimental protocols for solubility determination, and provides a logical workflow for assessing the solubility of a compound.

Introduction to 2,4,6-Tri-tert-butylphenol

2,4,6-Tri-tert-butylphenol (TTBP) is an organic compound with the chemical formula $C_{18}H_{30}O$. It is a white to pale yellow crystalline solid. The three bulky tert-butyl groups surrounding the phenolic hydroxyl group create significant steric hindrance, which influences its chemical reactivity and physical properties, including its solubility.

Solubility of 2,4,6-Tri-tert-butylphenol

Qualitative Solubility

2,4,6-Tri-tert-butylphenol is characterized by its lipophilic nature. It is practically insoluble in water but exhibits good solubility in a range of common organic solvents.^{[1][2]} This is attributed to the large nonpolar hydrocarbon portion of the molecule.

Quantitative Solubility Data

Despite extensive literature searches, specific quantitative solubility data for 2,4,6-tri-tert-butylphenol in a wide array of organic solvents is not readily available in publicly accessible databases and scientific journals. The majority of sources describe its solubility in qualitative terms. However, a quantitative value for its solubility in water has been reported.

Table 1: Quantitative Solubility of 2,4,6-Tri-tert-butylphenol

Solvent	Chemical Class	Solubility (at 20°C)
Water	Aqueous	35 mg/L

Note: The lack of specific quantitative data for organic solvents in the literature highlights a potential area for future research. For many practical applications, a qualitative understanding of "soluble" or "freely soluble" in non-polar to moderately polar organic solvents is often sufficient for initial experimental design.

Experimental Protocols for Solubility Determination

The following are detailed methodologies for determining the solubility of a compound like 2,4,6-tri-tert-butylphenol. These protocols are based on internationally recognized guidelines.

Shake-Flask Method (Based on OECD Test Guideline 105)

This is a widely used method for determining the water solubility of substances.

Principle: A surplus of the solid test substance is equilibrated with a known volume of the solvent of interest at a constant temperature. The concentration of the substance in the resulting saturated solution is then determined by a suitable analytical method.

Apparatus:

- Shaking apparatus with a thermostatically controlled water bath or a constant temperature room.

- Analytical balance.
- Glass vials with screw caps and inert septa.
- Centrifuge capable of maintaining a constant temperature.
- Analytical instrumentation appropriate for the quantification of the test substance (e.g., HPLC-UV, GC-MS).

Procedure:

- **Preparation of the Test Solution:** Add an excess amount of 2,4,6-tri-tert-butylphenol to a glass vial containing the chosen organic solvent. The excess solid should be clearly visible.
- **Equilibration:** Seal the vials and place them in the shaking apparatus at a constant temperature (e.g., 25 °C). Agitate the samples for a sufficient period to reach equilibrium. A preliminary test is recommended to determine the time to reach equilibrium (e.g., 24, 48, and 72 hours).
- **Phase Separation:** After equilibration, allow the vials to stand in the constant temperature environment for at least 24 hours to allow for the separation of the solid and liquid phases. Centrifugation at the test temperature can be used to facilitate this separation.
- **Sampling and Analysis:** Carefully extract an aliquot of the clear supernatant. Dilute the sample as necessary and analyze the concentration of 2,4,6-tri-tert-butylphenol using a validated analytical method.
- **Data Reporting:** The solubility is reported as the average of at least three replicate determinations.

Column Elution Method (Based on OECD Test Guideline 105)

This method is suitable for substances with low solubility.

Principle: A column is packed with an inert support material coated with the test substance. The solvent is then passed through the column at a slow, constant rate. The concentration of the

substance in the eluate is monitored until it becomes constant, indicating that a saturated solution is being eluted.

Apparatus:

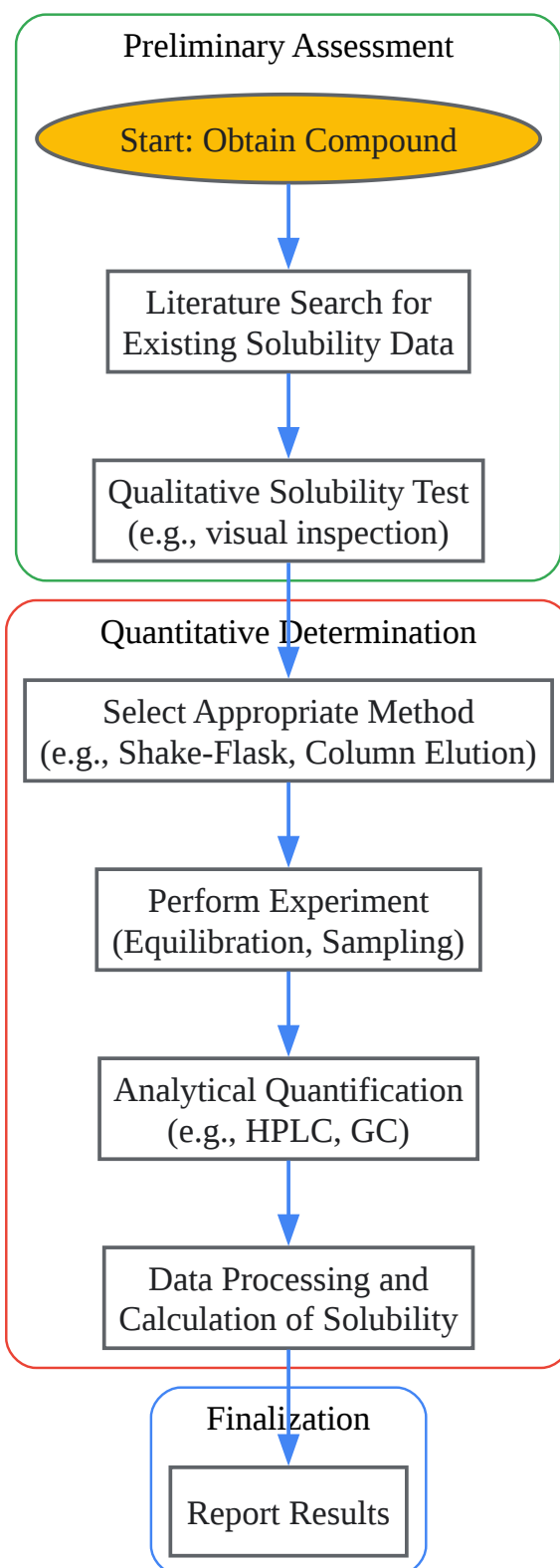
- Jacketed column with a thermostat.
- Metering pump.
- Inert support material (e.g., glass beads, silica gel).
- Analytical instrumentation for quantification.

Procedure:

- Column Preparation: Coat the inert support material with an excess of 2,4,6-tri-tert-butylphenol. Pack the coated support into the column.
- Elution: Pump the solvent through the column at a low flow rate.
- Analysis: Collect fractions of the eluate and determine the concentration of the test substance.
- Equilibrium Determination: Continue elution until the concentration in the eluate is constant.
- Data Reporting: The solubility is the plateau concentration, averaged from several consecutive fractions.

Logical Workflow for Solubility Assessment

The following diagram illustrates a typical workflow for assessing the solubility of a compound like 2,4,6-tri-tert-butylphenol.



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Caption: A logical workflow for determining the solubility of a chemical compound.

Conclusion

This technical guide has summarized the available information on the solubility of 2,4,6-tri-tert-butylphenol in organic solvents. While it is widely reported to be soluble in many organic solvents and insoluble in water, there is a notable lack of specific quantitative data in the public domain. The provided experimental protocols, based on established international guidelines, offer a robust framework for researchers to determine the precise solubility of this compound in solvents relevant to their work. The logical workflow diagram provides a clear roadmap for approaching solubility determination in a systematic manner. Further research to quantify the solubility of 2,4,6-tri-tert-butylphenol in a broad range of organic solvents would be a valuable contribution to the chemical and pharmaceutical sciences.

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References

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